

Mass spectrometry fragmentation patterns of furan-2-yl phosphates

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Compound of Interest

Compound Name: *Diethyl 5-(2-methylpropyl)furan-2-yl phosphate*

CAS No.: 917769-44-9

Cat. No.: B12608393

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Comparative Guide: Mass Spectrometry Platforms for the Fragmentation Analysis of Furan-2-yl Phosphates

Furan-2-yl phosphates represent a highly specialized and critical class of compounds. In biological systems, they serve as essential intermediates in terpene biosynthesis (such as the enzyme-catalyzed cyclization of furanyl phosphate to trichodiene)[1]. In synthetic applications, they are utilized as structural motifs in prodrug designs and act as analogs to ubiquitous organophosphate esters.

Accurately mapping their mass spectrometry (MS) fragmentation patterns is paramount for pharmacokinetic profiling, metabolite identification, and toxicological screening. This guide objectively compares the two leading analytical paradigms—Triple Quadrupole (QqQ) Mass Spectrometry and Orbitrap High-Resolution Mass Spectrometry (HRMS)—for the structural elucidation and quantification of furan-2-yl phosphates, grounded in empirical gas-phase fragmentation mechanics.

Mechanistic Causality of Furan-2-yl Phosphate Fragmentation

To optimize an MS method, one must first understand the gas-phase thermodynamic drivers of the analyte. Furan-2-yl phosphates contain two competing sites for charge retention and fragmentation under Collision-Induced Dissociation (CID) or Higher-energy C-trap Dissociation (HCD):

- **The Phosphate Ester Moiety:** Organophosphates characteristically undergo McLafferty-type hydrogen rearrangements[2]. During this process, alkyl or aryl substituents are sequentially cleaved, transferring a proton to the phosphate core. This charge-retention fragmentation yields the highly stable, diagnostic orthophosphate cation at an exact of 98.9845[2][3].
- **The Furan Ring:** Heteroaromatic rings introduce alternative cleavage pathways. Depending on the collision energy, the P-O and C-O bonds linking the furan ring to the phosphate group can undergo scission[2]. Furthermore, the furan ring itself can generate furan-specific core ions (such as or substituted furanium ions), driven by the stabilization of the conjugated double bonds[4].

Understanding this dichotomy is crucial: QqQ platforms excel at monitoring the stable

transition for sheer sensitivity, while HRMS platforms are required to resolve the complex, isobaric fragments generated by the furan ring[5].

Technology Comparison: QqQ vs. Orbitrap HRMS

When selecting a platform for furan-2-yl phosphate analysis, researchers must weigh absolute sensitivity against structural resolution.

Triple Quadrupole (QqQ) MS Operating in Multiple Reaction Monitoring (MRM) mode, QqQ instruments isolate the precursor ion in Q1, fragment it in Q2, and isolate a specific product ion (e.g.,

99 for the phosphate core) in Q3.

- Advantage: Unmatched signal-to-noise ratio for targeted quantitation. In comparative exposomic studies, QqQ measurements achieve median Limits of Quantitation (LOQ) of 0.1–0.2 ng/mL[6].
- Limitation: Nominal mass resolution cannot distinguish between a furan-derived fragment and an aliphatic fragment of the same integer mass, leading to potential false positives in complex biological matrices.

Orbitrap High-Resolution MS (HRMS) Operating in Full Scan / Data-Dependent MS2 (ddMS2) modes, Orbitraps trap ions and measure their frequencies of oscillation to determine

with sub-5 ppm accuracy.

- Advantage: The "fragment fingerprint" provided by exact mass measurements allows for the unambiguous assignment of elemental compositions to fragment ions, easily differentiating tri-organophosphates from cyclic or furan-containing analogs[5].
- Limitation: Slightly lower absolute sensitivity for targeted quantitation compared to QqQ (median LOQ ~0.9–1.2 ng/mL)[6], alongside larger data file sizes requiring complex deconvolution software.

Quantitative Data & Performance Metrics

Table 1: Performance Comparison for Furan-2-yl Phosphate Analysis

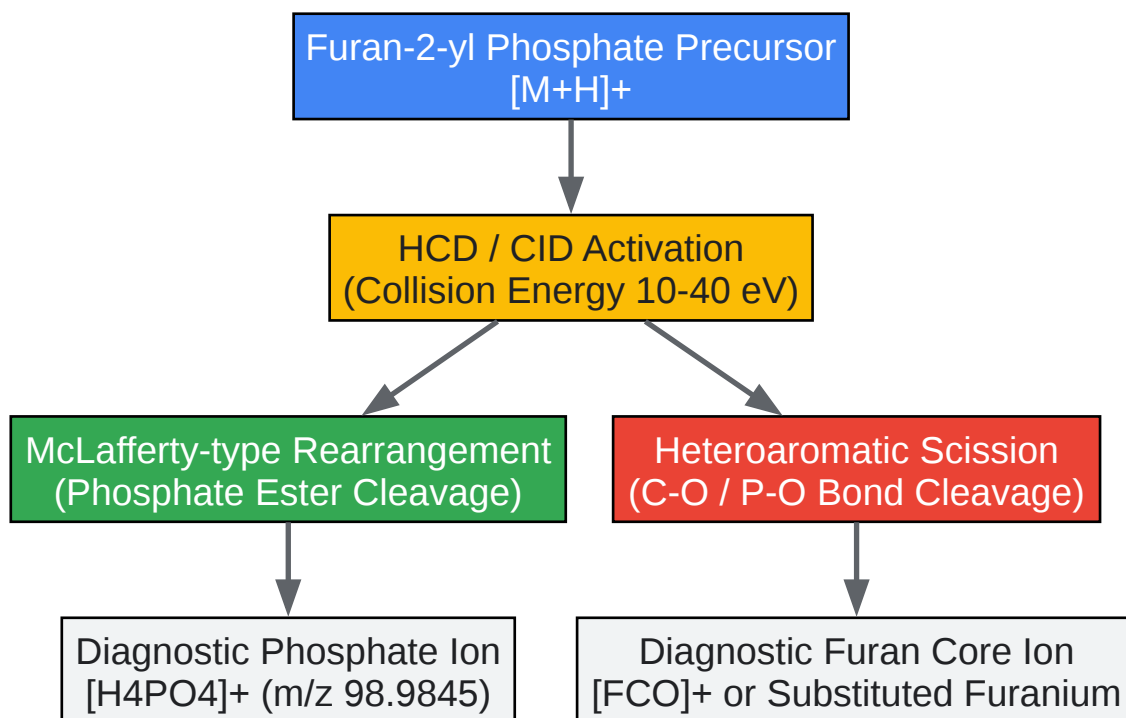
Parameter	Triple Quadrupole (QqQ) MS	Orbitrap HRMS
Primary Application	High-throughput targeted quantitation (PK studies)	Structural elucidation, non-target screening
Acquisition Mode	Multiple Reaction Monitoring (MRM)	Full Scan / ddMS2
Mass Resolution	Nominal (Unit mass)	Ultra-high (Up to 140,000 FWHM)
Mass Accuracy	± 0.1 Da	≤ 3 ppm
Typical LOQ (Matrix)	0.1 – 0.2 ng/mL[6]	0.9 – 1.2 ng/mL[6]
False Positive Risk	Moderate (Isobaric interferences possible)	Very Low (Exact mass filtering)

Table 2: Diagnostic Fragment Ions of Furan-2-yl Phosphates (Positive ESI)

Fragment Ion	Exact m/z	Formation Mechanism	Diagnostic Utility
	98.9845	McLafferty rearrangement of phosphate ester[2]	Universal marker for the organophosphate moiety[5].
	~67.018	C-O bond scission at the furan ring	Confirms the presence of an unsubstituted furan ring.
	Varies	Furan ring opening/cleavage[4]	Secondary confirmation of the heteroaromatic moiety.

Fragmentation Pathway Visualization

The following diagram illustrates the divergent fragmentation logic utilized by MS platforms to identify furan-2-yl phosphates.



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MS/MS Fragmentation Pathway of Furan-2-yl Phosphates via HCD/CID.

Experimental Protocol: Self-Validating LC-MS/MS Workflow

To ensure scientific integrity, the following methodology establishes a self-validating system. The protocol utilizes specific chemical environments to force predictable ionization behaviors.

Step 1: Sample Preparation & Extraction

- Spike biological samples (e.g., plasma) with a stable isotope-labeled internal standard (SIL-IS) of the target furan-2-yl phosphate. Causality: The SIL-IS co-elutes with the analyte, validating extraction recovery and correcting for matrix-induced ion suppression.
- Perform Solid Phase Extraction (SPE) using a polymeric reversed-phase sorbent. Wash with 5% methanol and elute with 100% acetonitrile.

Step 2: Chromatographic Separation (UHPLC)

- Utilize a sub-2 μm C18 analytical column (e.g., 2.1 x 100 mm).
- Mobile Phase A: LC-MS grade Water + 0.1% Formic Acid.
- Mobile Phase B: LC-MS grade Acetonitrile + 0.1% Formic Acid.
- Causality: Formic acid is mandatory. It acts as an abundant proton source to efficiently generate

precursor ions in positive ESI mode, which is the thermodynamic prerequisite to drive the charge-directed McLafferty rearrangements[3].

Step 3: Mass Spectrometry Acquisition

- For QqQ (Targeted PK): Optimize the MRM transitions. Set Q1 to the precursor mass and Q3 to 98.9. Optimize the Collision Energy (CE) specifically for the phosphate cleavage (typically 15–25 eV).
- For HRMS (Structural ID): Operate in Data-Dependent Acquisition (ddMS2). Use a stepped Normalized Collision Energy (NCE) of 20, 30, and 40. Causality: The furan ring C-O bond and the phosphate P-O bond have different dissociation energy thresholds. Stepping the energy ensures that both the delicate furan core ions and the terminal ions are captured simultaneously in a single composite MS2 spectrum[7].

Step 4: Data Processing & Validation

- For HRMS data, apply a mass defect filter and extract exact masses with a mass tolerance window of ≤ 5 ppm.
- Causality: This tight tolerance eliminates isobaric matrix interferences, ensuring that the detected 98.9845 is exclusively the orthophosphate fragment[5], thereby self-validating the analyte's identity without requiring secondary orthogonal assays.

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